

A Technical Guide to the Physical Properties of 2-Bromo-5-methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylhexane

Cat. No.: B2365950

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This technical guide provides an in-depth overview of the key physical properties of **2-Bromo-5-methylhexane**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development who may utilize this compound in various applications.

Physical Properties of 2-Bromo-5-methylhexane

2-Bromo-5-methylhexane is a halogenated alkane with the chemical formula $C_7H_{15}Br$.^{[1][2][3][4][5][6]} Its physical characteristics are crucial for handling, reaction setup, and purification processes. The boiling point is influenced by intermolecular forces, such as van der Waals forces, which increase with molecular size and mass.^{[7][8][9]} The density of haloalkanes generally increases with the atomic mass of the halogen and the number of halogen atoms.^{[7][8][9][10][11]}

Table 1: Quantitative Physical Data for **2-Bromo-5-methylhexane**

Physical Property	Value (estimated)	Unit
Boiling Point	170.18	°C
Density	1.1337	g/cm ³

Note: The values presented are estimated and should be confirmed by experimental analysis for critical applications.^[5]

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the physical properties of chemical compounds. Below are generalized protocols for determining the boiling point and density of a liquid organic compound such as **2-Bromo-5-methylhexane**.

1. Determination of Boiling Point via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[12] Simple distillation is a common method for determining the boiling point of a pure liquid.^[12]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Place a small volume (e.g., 5-10 mL) of **2-Bromo-5-methylhexane** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - Begin heating the flask gently with the heating mantle.
 - Observe the temperature as the liquid begins to boil and the vapor rises into the condenser.
 - Record the temperature at which a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point of the liquid.
 - It is also advisable to record the atmospheric pressure at the time of the experiment, as boiling point is dependent on pressure.

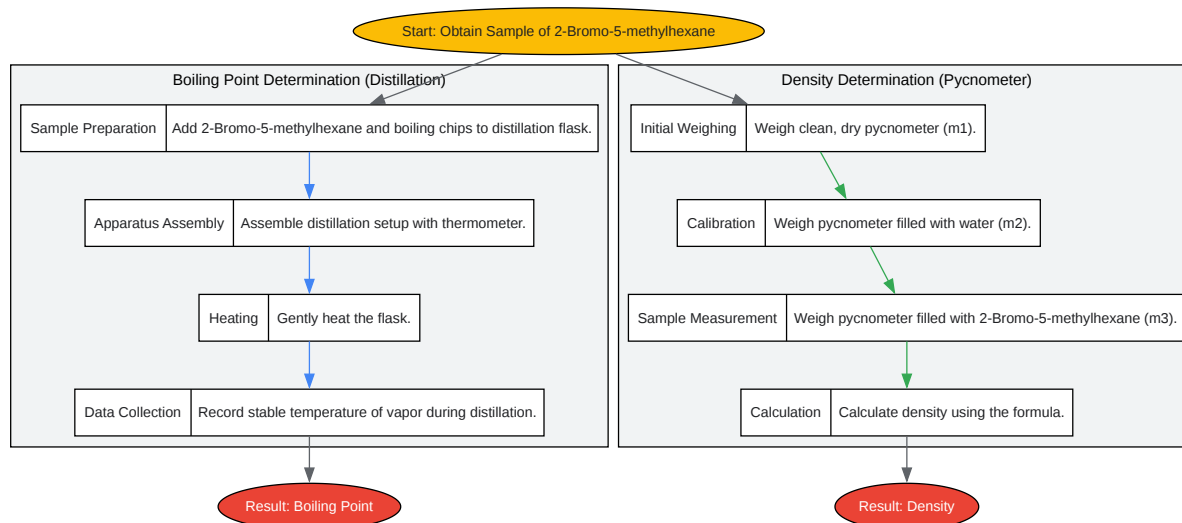
2. Determination of Density using a Pycnometer

A pycnometer is a flask with a specific volume used to accurately determine the density of a liquid.

- Apparatus: Pycnometer (specific gravity bottle), analytical balance, and a constant temperature bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
 - Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 20°C) until the water reaches thermal equilibrium.
 - Carefully dry the outside of the pycnometer and weigh it again (m_2).
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with **2-Bromo-5-methylhexane** and repeat the thermal equilibration in the constant temperature bath.
 - Dry the exterior of the pycnometer and weigh it (m_3).
 - The density of the sample can be calculated using the following formula: Density of sample = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and density of a liquid organic compound.



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Caption: Experimental workflow for determining the boiling point and density of a liquid sample.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Bromo-5-methylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2365950#physical-properties-of-2-bromo-5-methylhexane-boiling-point-density]

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